

2-Ethyl-1h-indene IUPAC nomenclature and synonyms

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Compound of Interest

Compound Name: **2-Ethyl-1h-indene**

Cat. No.: **B105611**

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An In-depth Technical Guide to 2-Ethyl-1H-indene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethyl-1H-indene**, including its IUPAC nomenclature, synonyms, chemical and physical properties, a detailed experimental protocol for its synthesis, and a visualization of the synthetic pathway.

IUPAC Nomenclature and Synonyms

The unambiguous identification of a chemical compound is critical in scientific research and drug development. The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic method for naming chemical compounds.

The IUPAC name for the compound is **2-Ethyl-1H-indene**.^[1]

Common synonyms for this compound include:

- 1H-Indene, 2-ethyl-[^[1][^[2]]
- 2-ethylindene[^[1][^[2]]
- Ethylindene[^[1][^[2]][^[3]]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Ethyl-1H-indene** is presented in the table below. These properties are essential for its handling, characterization, and application in various experimental settings.

Property	Value
Molecular Formula	C ₁₁ H ₁₂ [1] [2]
Molecular Weight	144.21 g/mol [1] [2]
Boiling Point	94-96 °C at 10 mmHg [2]
Density	0.964 g/cm ³ [2] [4]
Refractive Index	Not specified
CAS Number	17059-50-6 [1]

Experimental Protocol: Synthesis of 2-Ethyl-1H-indene

The following is a detailed two-step experimental protocol for the synthesis of **2-Ethyl-1H-indene**, based on the general method for preparing indene compounds. This process involves the reduction of 2-ethyl-1-indanone to 2-ethyl-2,3-dihydro-1H-inden-1-ol, followed by dehydration to yield the final product.

Step 1: Reduction of 2-Ethyl-1-indanone to 2-Ethyl-2,3-dihydro-1H-inden-1-ol

Materials:

- 2-Ethyl-1-indanone
- Anhydrous methanol
- Anhydrous tetrahydrofuran (THF)
- Sodium borohydride (NaBH₄)

- 2M Hydrochloric acid (HCl)
- Ethyl acetate
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottomed flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a 1-liter round-bottomed flask, prepare a 1:1 mixed solvent of anhydrous tetrahydrofuran and anhydrous methanol.
- Add 0.5 mol of 2-ethyl-1-indanone to the solvent mixture.
- Cool the reaction mixture to below 5 °C with an ice bath while stirring.
- Slowly add 1.5 mol of sodium borohydride in batches to the cooled mixture.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring overnight.
- Quench the reaction by adding 2M hydrochloric acid until the solution is acidic.
- Extract the product from the reaction mixture twice with 200 mL portions of ethyl acetate using a separatory funnel.
- Combine the organic phases and dry over anhydrous sodium sulfate.
- Remove the solvent using a rotary evaporator to obtain the crude 2-ethyl-2,3-dihydro-1H-inden-1-ol.

Step 2: Dehydration of 2-Ethyl-2,3-dihydro-1H-inden-1-ol to **2-Ethyl-1H-indene**

Materials:

- Crude 2-ethyl-2,3-dihydro-1H-inden-1-ol from Step 1
- Toluene
- p-Toluenesulfonic acid (catalyst)
- Triethylamine
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottomed flask with azeotropic dehydration apparatus (e.g., Dean-Stark trap)
- Heating mantle
- Separatory funnel
- Distillation apparatus

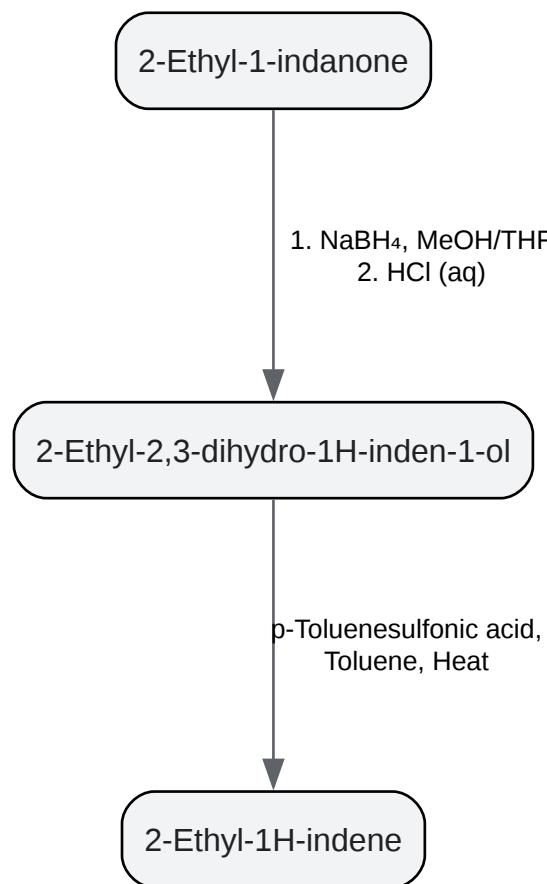
Procedure:

- Transfer the crude 2-ethyl-2,3-dihydro-1H-inden-1-ol to a 1-liter round-bottomed flask equipped with an azeotropic dehydration apparatus.
- Add 200 mL of toluene and a catalytic amount (0.5 g) of p-toluenesulfonic acid.
- Heat the mixture to reflux to facilitate azeotropic dehydration. Continue heating until no more water is collected in the trap.
- Cool the reaction mixture to below 50 °C.
- Neutralize the catalyst by adding a small amount of triethylamine, followed by washing with a saturated sodium bicarbonate solution.
- Wash the organic layer with water until neutral.

- Dry the organic layer over anhydrous sodium sulfate.
- Remove the toluene by distillation.
- Purify the resulting crude product by rectification to obtain pure **2-Ethyl-1H-indene**.

Visualization of the Synthetic Pathway

The following diagram illustrates the two-step synthesis of **2-Ethyl-1H-indene** from 2-ethyl-1-indanone.



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Caption: Synthetic pathway of **2-Ethyl-1H-indene**.

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